

# Technical Guide: Physicochemical Properties of Ethylvanillin-d5

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## Compound of Interest

Compound Name: Ethylvanillin-d5

Cat. No.: B12391681

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This guide provides core data on **Ethylvanillin-d5**, a deuterated analog of ethylvanillin.

**Ethylvanillin-d5** is commonly used as an internal standard in analytical and pharmacokinetic research.<sup>[1]</sup> The inclusion of five deuterium atoms provides a distinct mass shift, making it an ideal tool for precise quantification in mass spectrometry-based applications without significantly altering its chemical properties.

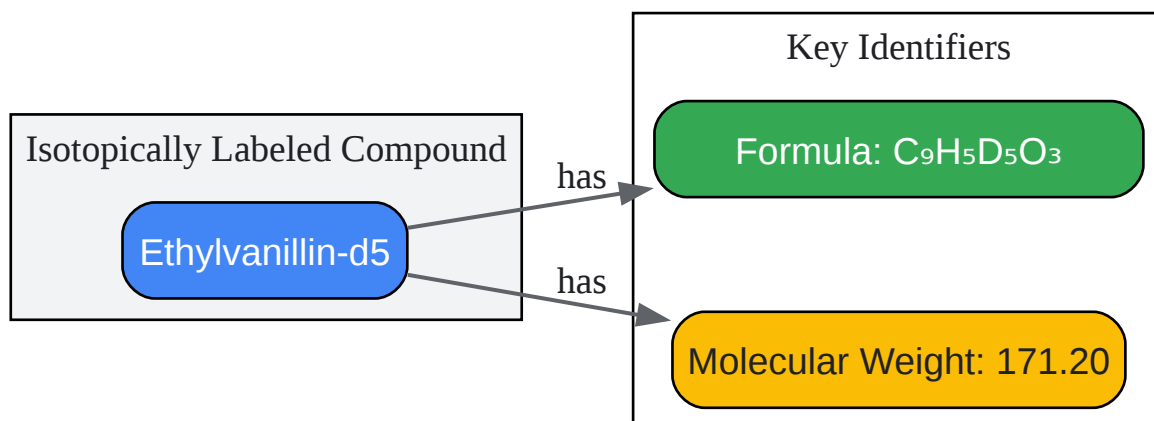
## Physicochemical Data Summary

The fundamental molecular properties of **Ethylvanillin-d5** are summarized below. This data is critical for accurate mass spectrometry, quantitative analysis, and formulation development.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>5</sub> D <sub>5</sub> O <sub>3</sub> <sup>[2][3]</sup>
Molecular Weight	171.20 g/mol <sup>[2][4][5]</sup>
Alternate Names	3-Ethoxy-4-hydroxybenzaldehyde-d5, 4-hydroxy-3-(1,1,2,2,2-pentadeuterioethoxy)benzaldehyde <sup>[3][4]</sup>
Unlabeled CAS Number	121-32-4 <sup>[4][5]</sup>
CAS Number	1335401-74-5 <sup>[2][3][4][5]</sup>

## Structural and Isotopic Relationship

**Ethylvanillin-d5** is structurally identical to ethylvanillin, a widely used flavoring agent, with the exception of isotopic labeling on the ethoxy group. This targeted deuterium labeling is key to its function in analytical chemistry. The diagram below illustrates the relationship between the core molecule and its key physicochemical identifiers.



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Caption: Logical relationship of **Ethylvanillin-d5** to its molecular properties.

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## References

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